

Application of Cervisol in Studying Cervical Ectopia

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Compound of Interest

Compound Name:	Cervisol
CAS No.:	8055-05-8
Cat. No.:	B12676624

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Introduction

Cervical ectopia, also known as cervical eversion or erosion, is a benign gynecological condition characterized by the presence of columnar epithelium on the ectocervix, the portion of the cervix that extends into the vagina. While often asymptomatic, it can be associated with symptoms such as vaginal discharge, postcoital bleeding, and pelvic pain. The transformation zone, where the columnar epithelium meets the squamous epithelium of the ectocervix, is a region of active metaplasia and is susceptible to inflammation and infection, including by human papillomavirus (HPV). "**Cervisol**" is understood to be a formulation identical or similar to Cerveron®, a commercially available medical device used for the management of cervical lesions. This application note details the use of **Cervisol** (referred to herein as Cerveron®) in the research of cervical ectopia, focusing on its mechanism of action, relevant signaling pathways, and protocols for preclinical and clinical investigation.

Mechanism of Action

Cerviron® is a multi-component formulation designed to promote healing and re-epithelialization of the cervical mucosa. Its therapeutic effects are attributed to the synergistic actions of its active ingredients, which include Bismuth subgallate, Hydrolyzed vegetable collagen, Thyme extract, Goldenseal extract, Calendula extract, Turmeric extract, and Hexylresorcinol.[1][2]

- **Bismuth Subgallate:** Acts as an astringent and hemostatic agent, forming a protective layer over the eroded tissue. This barrier reduces bleeding and protects the underlying tissue from further irritation and infection, creating a favorable environment for healing.[3][4][5] It has also been shown to suppress the production of inflammatory mediators like nitric oxide (NO) and prostaglandin E2 (PGE2).[6]
- **Hydrolyzed Vegetable Collagen:** Provides structural support for tissue regeneration and promotes the migration and proliferation of epithelial cells, which are crucial steps in the re-epithelialization process.
- **Thyme Extract (containing Thymol):** Possesses potent antimicrobial and anti-inflammatory properties. Thymol has been shown to inhibit the NF-κB and MAPK signaling pathways, which are key regulators of inflammation.[2][7][8][9]
- **Goldenseal Extract (containing Berberine):** Exhibits broad-spectrum antimicrobial and anti-inflammatory activities. Berberine, a major alkaloid in Goldenseal, has been demonstrated to inhibit inflammatory signaling pathways, including NF-κB and MAPK.[10][11][12]
- **Calendula Extract:** Known for its wound-healing and anti-inflammatory properties. It is thought to promote angiogenesis and collagen deposition at the wound site, accelerating tissue repair.[13]
- **Turmeric Extract (containing Curcumin):** Curcumin is a well-documented anti-inflammatory and antioxidant agent. It exerts its effects by modulating multiple signaling pathways, including NF-κB, MAPK, and TGF-β, thereby inhibiting the production of pro-inflammatory cytokines and promoting apoptosis in abnormal cells.[14][15][16][17][18]
- **Hexylresorcinol:** An antiseptic and anesthetic compound that helps to prevent secondary infections and alleviate local discomfort. It also possesses anti-inflammatory properties by inhibiting the release of pro-inflammatory mediators.[3][19][20]

Data Presentation

The clinical efficacy of Cerviron® in treating cervical lesions, including cervical ectopia, has been evaluated in several studies. The following tables summarize the key quantitative findings from these studies.

Table 1: Efficacy of Cerviron® in a Real-World Study (NCT05668806)

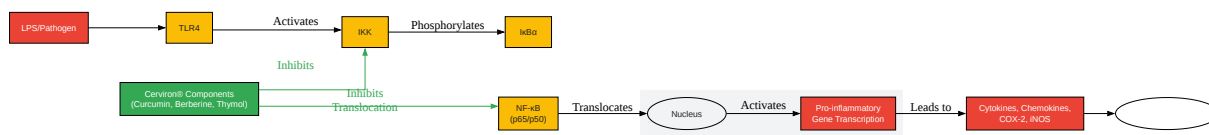
Outcome Measure	Result	Citation
Improvement in Re-epithelialization	73.17% of patients	[15]
Cessation of Bleeding	92.73% of patients	[15]

Table 2: Efficacy of Cerviron® in a Pilot Study (NCT04735718)

Outcome Measure	Result	Citation
Return to Normal Cervical Aspect	100% of participants	[16]
Reduction in Primary Inflammation	85.19% reduction	[16]
Improvement in Vaginal Ulceration	70.37% improvement	[16]
Improvement in Colpitis	81.48% improvement	[16]
Improvement in Leukorrhea	66.67% improvement	[16]

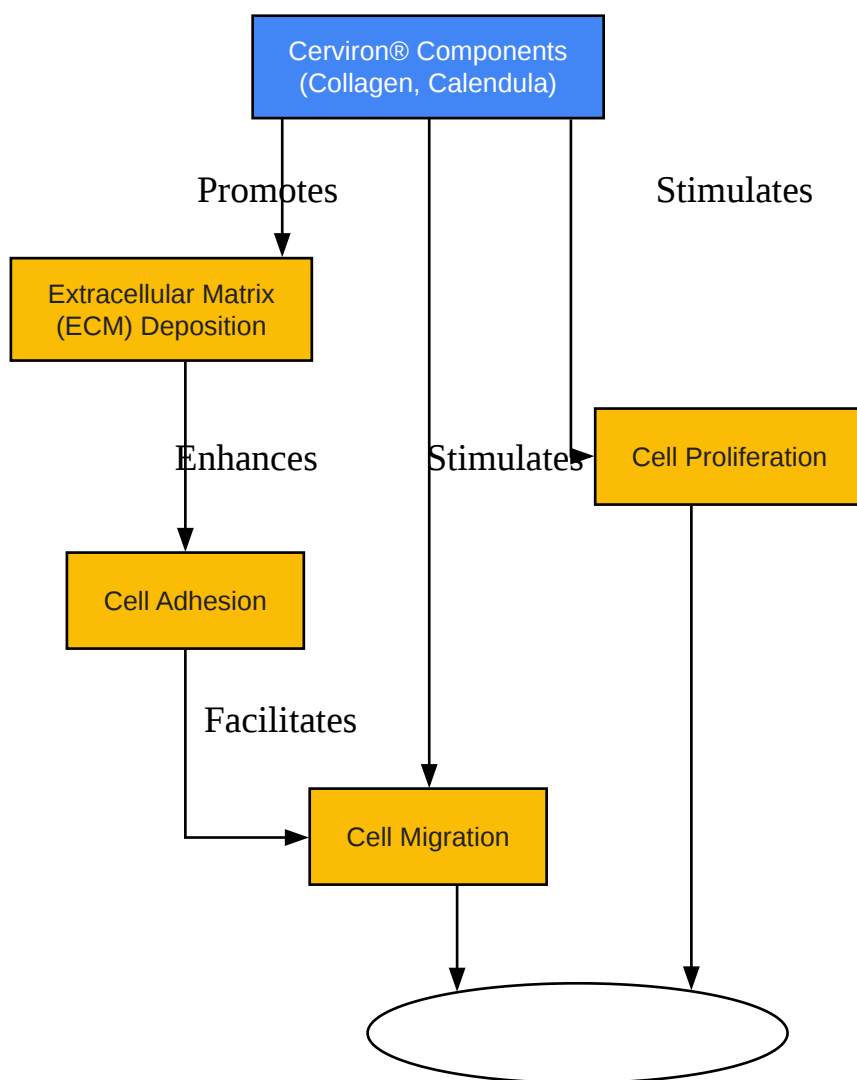
Signaling Pathways

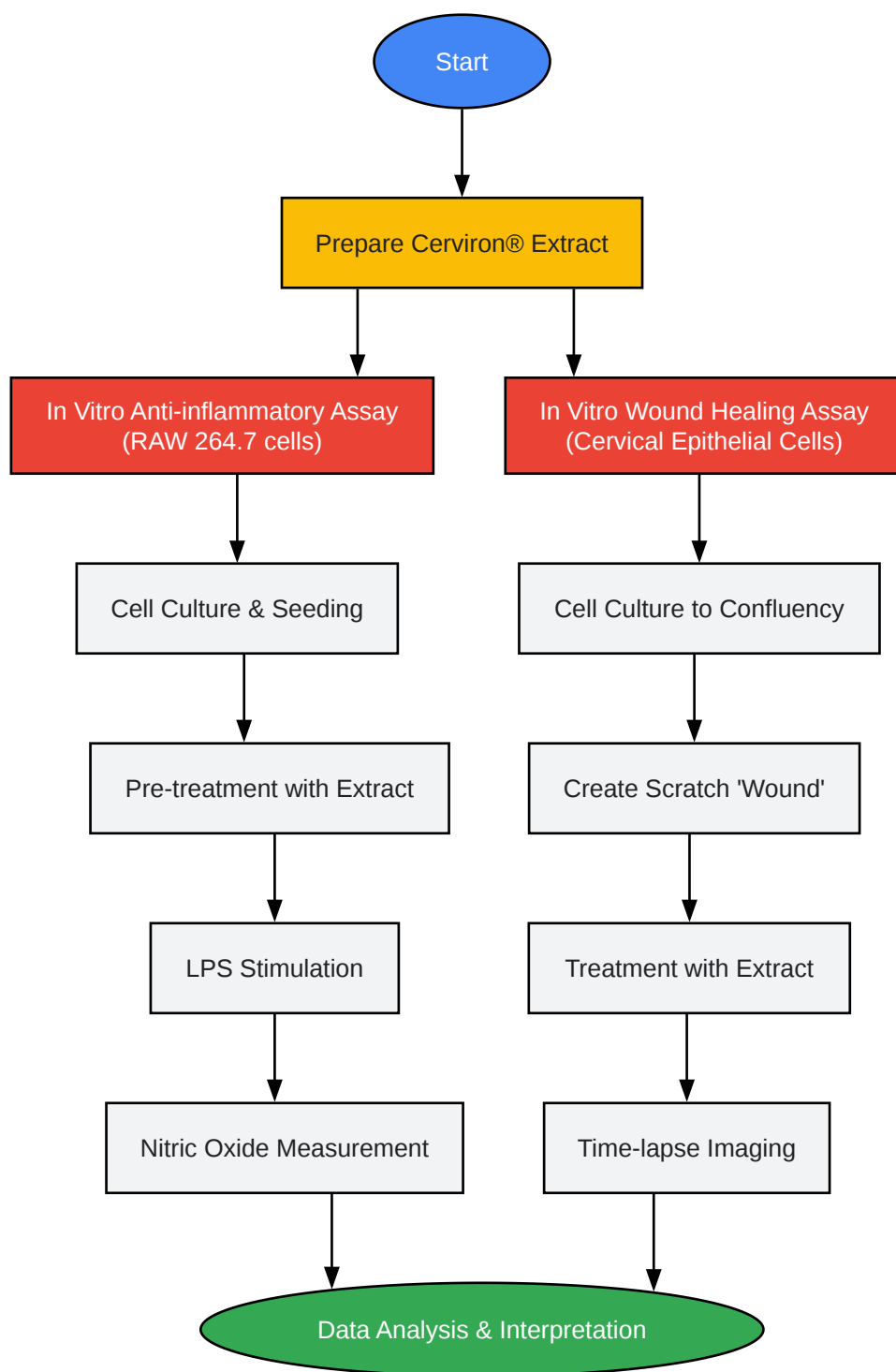
The therapeutic effects of Cerviron®'s components in the context of cervical ectopia are mediated through the modulation of key signaling pathways involved in inflammation and tissue repair.



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Caption: Inhibition of the NF-κB inflammatory pathway by Cerviron® components.





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